

Essential Guide to the Safe Disposal of Olsalazine-13C6

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Compound of Interest

Compound Name: Olsalazine-13C6

Cat. No.: B12388789

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **Olsalazine-13C6**, ensuring compliance with safety regulations and minimizing environmental impact.

Chemical and Physical Properties

Olsalazine-13C6 is an isotopically labeled form of Olsalazine, an anti-inflammatory drug. While specific data for the 13C6 variant is limited, its chemical behavior is expected to be nearly identical to that of Olsalazine. The following table summarizes key properties of Olsalazine and its sodium salt, which are critical for understanding its handling and disposal requirements.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₆	[1]
Molar Mass	302.24 g/mol	[1]
Appearance	Solid Powder	[2]
Solubility	Soluble in DMSO and Methanol	[3]
Stability	Stable under normal conditions	[2]
Incompatible Materials	Strong oxidizing agents	[2]

Hazard Identification and Safety Precautions

Olsalazine and its sodium salt are classified with the following hazards:

- Acute Toxicity, Oral, Category 4: Harmful if swallowed.[4]
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[4][5]
- Serious Eye Damage/Eye Irritation, Category 2A: Causes serious eye irritation.[4][5]
- Specific Target Organ Toxicity (single exposure), Category 3: May cause respiratory irritation. [4][5]

Personal Protective Equipment (PPE): When handling **Olsalazine-13C6**, it is imperative to use appropriate personal protective equipment:

- Eye/Face Protection: Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of insufficient ventilation or the formation of dust, use a NIOSH-approved respirator.[6]

Step-by-Step Disposal Procedures

The proper disposal of **Olsalazine-13C6** waste is crucial to prevent environmental contamination and ensure laboratory safety. The following procedures are based on guidelines for chemical waste disposal.

Step 1: Waste Characterization and Segregation

- Determine if the **Olsalazine-13C6** waste is classified as hazardous waste according to federal, state, and local regulations.[6]
- Segregate **Olsalazine-13C6** waste from other laboratory waste streams to prevent cross-contamination and ensure proper disposal.[6]
 - Unused or Expired Product: Keep in its original or a clearly labeled, sealed container.[6]
 - Contaminated Materials: Items such as gloves, weighing papers, and pipette tips that have come into contact with **Olsalazine-13C6** should be collected in a designated, sealed waste container.

Step 2: On-Site Deactivation and Disposal (for small quantities, if permitted) For small quantities of **Olsalazine-13C6**, if institutional and local regulations permit, the following deactivation and disposal method can be used. This method is adapted from FDA guidelines for the disposal of non-flush list medicines.[7][8]

- Do Not Crush: Do not crush tablets or capsules if applicable.[6][7]
- Mix with Unpalatable Substance: Mix the **Olsalazine-13C6** waste with an undesirable substance such as dirt, cat litter, or used coffee grounds.[6][7][8] This step makes the chemical less appealing to prevent accidental ingestion.
- Seal Securely: Place the mixture in a sealed container, such as a plastic bag, to prevent leakage.[6][7]
- Dispose in Trash: Dispose of the sealed container in the laboratory or household trash.[6][7]
- Remove Personal Information: Ensure all personal or identifying information is removed from the original product label before recycling or disposing of the empty container.[6][7]

Step 3: Professional Waste Disposal For larger quantities or when required by regulations, **Olsalazine-13C6** waste must be disposed of through a licensed hazardous waste disposal company.

- Packaging: Ensure the waste is securely packaged and clearly labeled in accordance with Department of Transportation (DOT) regulations.
- Manifest: Complete all necessary waste manifest forms as required by the EPA's Resource Conservation and Recovery Act (RCRA).[6]
- Collection: Arrange for collection by a certified chemical waste disposal service.

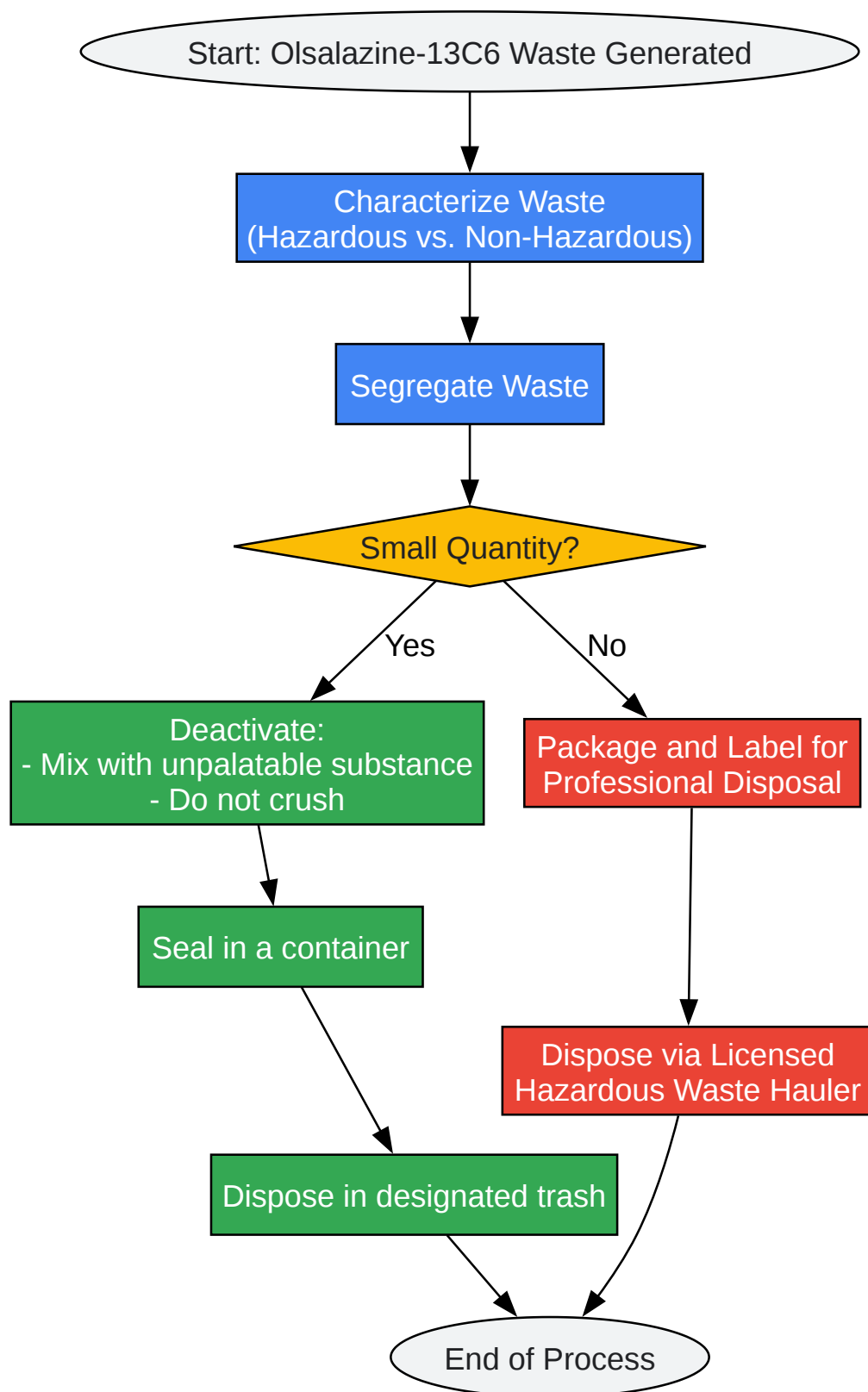
Spill Management

In the event of a spill, immediate action is necessary to prevent exposure and contamination.[6]

- Ensure Ventilation: Make sure the area is well-ventilated. Avoid inhaling any dust.[6]
- Wear PPE: Put on appropriate protective clothing, gloves, and eye/face protection. For larger spills, a NIOSH-approved respirator may be necessary.[6]
- Containment: Safely contain the source of the spill.[6]
- Clean-up: For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal. Avoid creating dust. For liquid spills, absorb with an inert material and place in a sealed container.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Olsalazine-13C6**.



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Caption: **Olsalazine-13C6** Disposal Workflow.

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